

The Elusive Solubility of Metatartaric Acid in Ethanol-Water Mixtures: A Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metatartaric acid

Cat. No.: B12092344

[Get Quote](#)

For Immediate Release

[City, State] – **Metatartaric acid**, a key additive in the wine industry for preventing tartrate crystallization, presents a notable challenge in its quantitative solubility characterization within ethanol-water systems. Despite its widespread use, precise solubility data in varying solvent compositions and temperatures remain largely unpublished in readily accessible scientific literature. This technical guide synthesizes the available qualitative information, outlines relevant analytical methodologies for the substance's characterization, and provides context for its behavior in hydroalcoholic solutions, a critical aspect for researchers, scientists, and professionals in drug development and food science.

Qualitative Solubility Profile

Metatartaric acid is consistently described in technical and regulatory documents as being "very soluble" or "highly soluble" in both water and ethanol.^{[1][2]} The International Oenological CODEX also affirms its high solubility in both water and alcohol.^[3] However, these descriptions are qualitative and do not provide the specific quantitative data required for precise formulation and modeling in research and development. One source describes its solubility in alcohol as "medium," further highlighting the lack of precise, universally agreed-upon data.^{[1][4]}

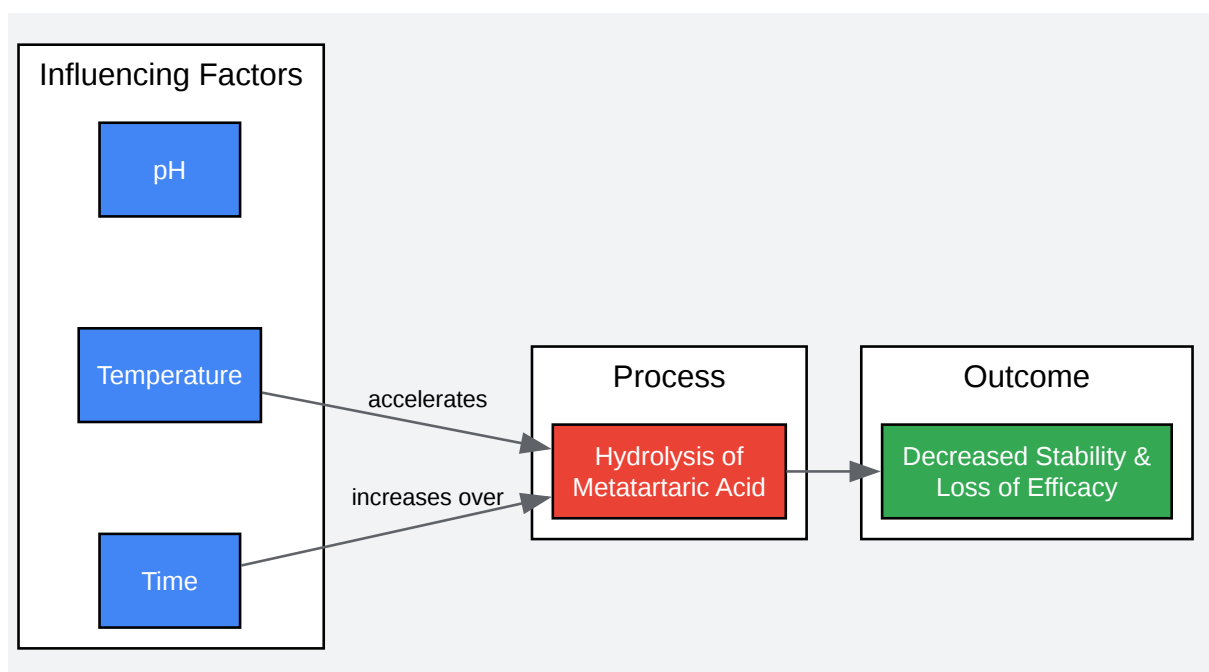
The absence of specific solubility curves (i.e., g/100 mL as a function of ethanol concentration and temperature) in the reviewed literature prevents the creation of a detailed quantitative data table as initially intended. This information gap underscores an area ripe for further academic and industrial investigation.

Factors Influencing Metatartaric Acid Stability in Hydroalcoholic Solutions

While quantitative solubility data is scarce, factors affecting the stability and efficacy of **metatartaric acid** in ethanol-water mixtures, particularly in the context of wine, are better documented. The primary function of **metatartaric acid** is to inhibit the crystallization of potassium bitartrate. Its effectiveness is temporary and influenced by several factors, primarily temperature and hydrolysis.

Metatartaric acid is a polyester of tartaric acid.[1] In aqueous and hydroalcoholic solutions, it undergoes hydrolysis, reverting to tartaric acid, which diminishes its inhibitory effect on crystallization.[5] The rate of this hydrolysis is significantly influenced by temperature; higher temperatures accelerate the degradation.[3][6]

The following diagram illustrates the key relationships influencing the stability of **metatartaric acid** in a typical hydroalcoholic solution like wine.



[Click to download full resolution via product page](#)

Caption: Factors affecting **metatartaric acid** stability.

Experimental Protocols: Characterization and Detection

While experimental protocols for determining the solubility of **metatartaric acid** in ethanol-water mixtures are not available in the reviewed literature, several standardized methods for its characterization and detection in solutions have been published. These methods are crucial for quality control and regulatory compliance.

Identification of Metatartaric Acid

A qualitative test for the presence of **metatartaric acid** involves its precipitation with cadmium acetate in an acidic medium. Tartaric acid also precipitates with cadmium acetate, but only in the presence of a high alcohol concentration (>25% vol.), and this precipitate is soluble in water, unlike the **metatartaric acid** precipitate.^[7]

Protocol Outline:

- Acidify the sample solution.
- Add a cadmium acetate solution.
- Observe for the formation of an insoluble precipitate, which indicates the presence of **metatartaric acid**.
- The precipitate can be further analyzed by heating with sodium hydroxide to release tartaric acid, which can be detected colorimetrically.^[7]

Quantitative Analysis: Determination of Esterification Rate

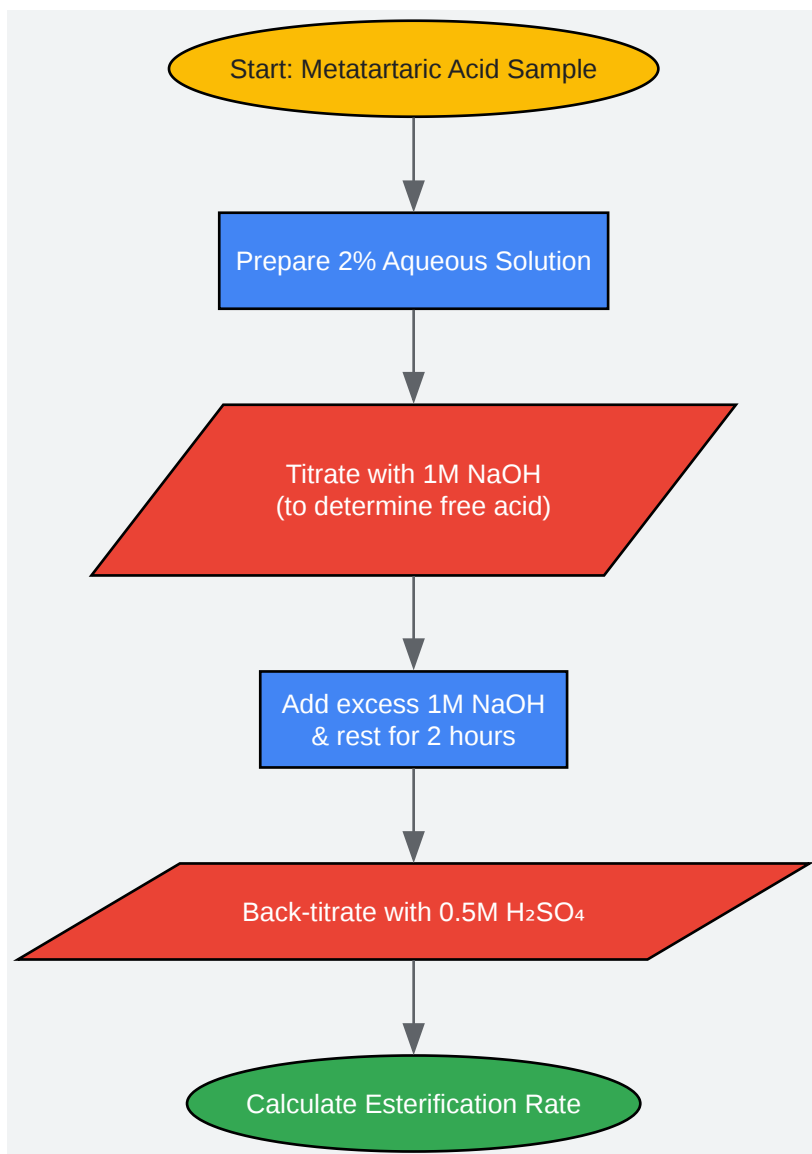
The effectiveness of **metatartaric acid** as a crystallization inhibitor is related to its degree of esterification. This can be determined by titration.

Protocol Outline (as per the International Oenological CODEX):^[3]

- Dissolve a known quantity of **metatartaric acid** in water to create a 2% solution.

- In a conical flask, add 50 ml of this solution.
- Add a few drops of bromothymol blue indicator.
- Titrate with a standardized sodium hydroxide (1M) solution until a bluish-green endpoint is reached. This determines the free acid content.
- To the same solution, add a known excess of 1M sodium hydroxide.
- Allow the solution to stand for 2 hours at room temperature to allow for the saponification of the ester linkages.
- Back-titrate the excess sodium hydroxide with a standardized sulfuric acid (0.5M) solution.
- The amount of esterified acid can be calculated from the volume of sodium hydroxide consumed during saponification.

The following workflow visualizes the quantitative analysis process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. E353 (Metatartaric acid) - Ataman Kimya [atamanchemicals.com]
- 2. Metatartaric acid | C₈H₈O₁₀ | CID 92024228 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Metatartaric acid | OIV [oiv.int]
- 4. METATARTARIC ACID - Ataman Kimya [atamanchemicals.com]
- 5. awri.com.au [awri.com.au]
- 6. eaton.com [eaton.com]
- 7. Metatartaric acid (Type-IV) | OIV [oiv.int]
- To cite this document: BenchChem. [The Elusive Solubility of Metatartaric Acid in Ethanol-Water Mixtures: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12092344#solubility-of-metatartaric-acid-in-ethanol-water-mixtures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com